

4-(1-methyl-1H-pyrazol-4-yl)aniline chemical properties

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Compound of Interest

Compound Name: 4-(1-methyl-1H-pyrazol-4-yl)aniline

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An In-Depth Technical Guide to the Chemical Properties and Applications of **4-(1-methyl-1H-pyrazol-4-yl)aniline**

Introduction

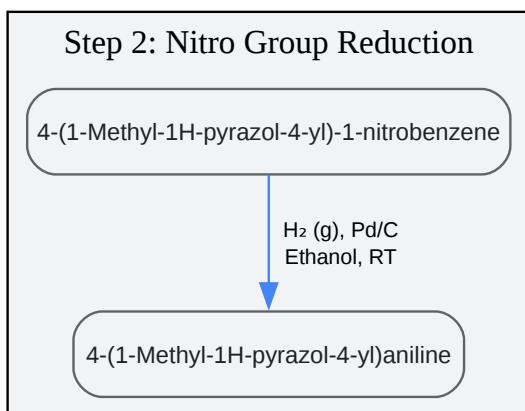
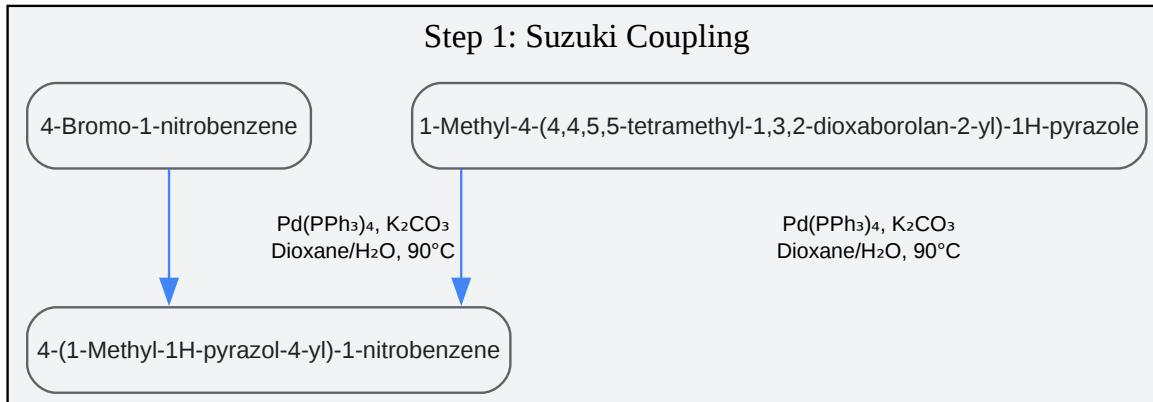
4-(1-methyl-1H-pyrazol-4-yl)aniline is a heterocyclic aromatic amine that has garnered significant attention within the scientific community, particularly in the fields of medicinal chemistry and materials science. Its molecular architecture, featuring a substituted pyrazole ring linked to an aniline moiety, positions it as a valuable scaffold and key intermediate in the synthesis of complex functional molecules. The pyrazole ring is a well-established pharmacophore found in numerous approved drugs, prized for its metabolic stability and ability to participate in various non-covalent interactions with biological targets.^{[1][2]} The aniline portion, meanwhile, provides a versatile chemical handle for further synthetic elaboration.

This technical guide offers a comprehensive exploration of the chemical properties, synthesis, reactivity, and applications of **4-(1-methyl-1H-pyrazol-4-yl)aniline**, designed for researchers, scientists, and drug development professionals. The narrative emphasizes the causality behind experimental choices and provides a framework for utilizing this compound in a research and development context.

Molecular Identity and Physicochemical Properties

The foundational step in understanding any chemical entity is to define its structure and core properties. **4-(1-methyl-1H-pyrazol-4-yl)aniline** consists of a phenyl ring substituted with an

amino group at position 1 and a 1-methyl-1H-pyrazol-4-yl group at position 4.



Reactivity Key

[A] Nucleophilic Amine:

- Acylation
- Alkylation
- Diazotization

[B] Activated Phenyl Ring:

- Electrophilic Aromatic Substitution (ortho to $-NH_2$)

[C] Pyrazole Ring:

- Electrophilic Substitution (less reactive than phenyl)

Key Reactive Sites

C

B

A

Aniline-Py-Me

4-(1-methyl-1H-pyrazol-4-yl)aniline

R-Group
(for selectivity/potency)

Acylation

Coupling

Amide/Urea Linkage

Drug Candidate

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References

- 1. Buy 4-(1H-pyrazol-1-ylmethyl)aniline | 142335-61-3 [smolecule.com]
- 2. Recent Advancement in Drug Design and Discovery of Pyrazole Biomolecules as Cancer and Inflammation Therapeutics - PMC [pmc.ncbi.nlm.nih.gov]
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